

# Afuresertib solubility stability issues

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## Compound Focus: Afuresertib

CAS No.: 1047644-62-1

Cat. No.: S001600

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## Solubility & Recommended Formulations

The table below summarizes the key solubility data and in vitro/ in vivo formulation recipes from the search results.

| Application               | Solvent System  | Concentration / Dosage    | Additional Notes  |
|---------------------------|---|---------------------------|---|
| In Vitro (Stock Solution) | DMSO [1] [2]  | 100 mg/mL (215.62 mM) [1] | Sonication is recommended to achieve full dissolution [1].  |
| In Vivo Administration    | 10% DMSO +<br>40% PEG300 +<br>5% Tween 80 +<br>45% Saline [1] [2] | 4 mg/mL [1]               | Solvents should be added sequentially, and the solution should be clarified before moving to the next step. Heating and/or sonication can be used if necessary [1]. |

## Biological Activity & Key Experimental Protocols

**Afuresertib** is a potent, ATP-competitive inhibitor of AKT kinase, with  $K_{is}$  of **0.08 nM**, **2 nM**, and **2.6 nM** for **Akt1**, **Akt2**, and **Akt3**, respectively [1] [2]. Here are detailed protocols for key experiments citing this compound.

## Enzyme Assay (Proliferation/Growth Inhibition)

This protocol measures the growth inhibition of cancer cells by **afuresertib**.

- **Cell Plating:** Plate cells (e.g., MPM cells) in 96-well plates at a density of  $2.5 \times 10^3$  cells per well and incubate for 24 hours at 37°C [2].
- **Compound Treatment:** Incubate cells for 72 hours in a medium containing **afuresertib** across a range of concentrations (e.g., from 0.01  $\mu\text{M}$  to 50  $\mu\text{M}$ ) [2].
- **Viability Measurement:** Add MTT solution to each well and incubate for 4 hours. Subsequently, add lysis buffer (10% SDS in 0.01 mol/L hydrogen chloride) and incubate overnight. Measure the absorbance at 550 nm [2].
- **Data Analysis:** Calculate  $\text{EC}_{50}$  values from the inhibition curves using a 4- or 6-parameter fitting algorithm [2].

## Cell-based Assay (Apoptosis Analysis)

This protocol evaluates the induction of apoptosis by **afuresertib** using Annexin V (AxV) and Propidium Iodide (PI) staining.

- **Cell Plating:** Seed cells (e.g., ACC-MESO-4 and MSTO-211H) in six-well plates at a density of  $1 \times 10^5$  cells per well and incubate for 24 hours at 37°C [2].
- **Compound Treatment:** Incubate the cells with the indicated concentrations of **afuresertib** [2].
- **Staining:** After treatment, incubate the cells with AxV-FITC and PI (10  $\mu\text{g}/\text{mL}$ ) for 15 minutes at room temperature [2].
- **Detection:** Determine fluorescence intensities by performing FACS analysis with an instrument like a FACSCantoll [2].

## Animal Protocol (In Vivo Efficacy)

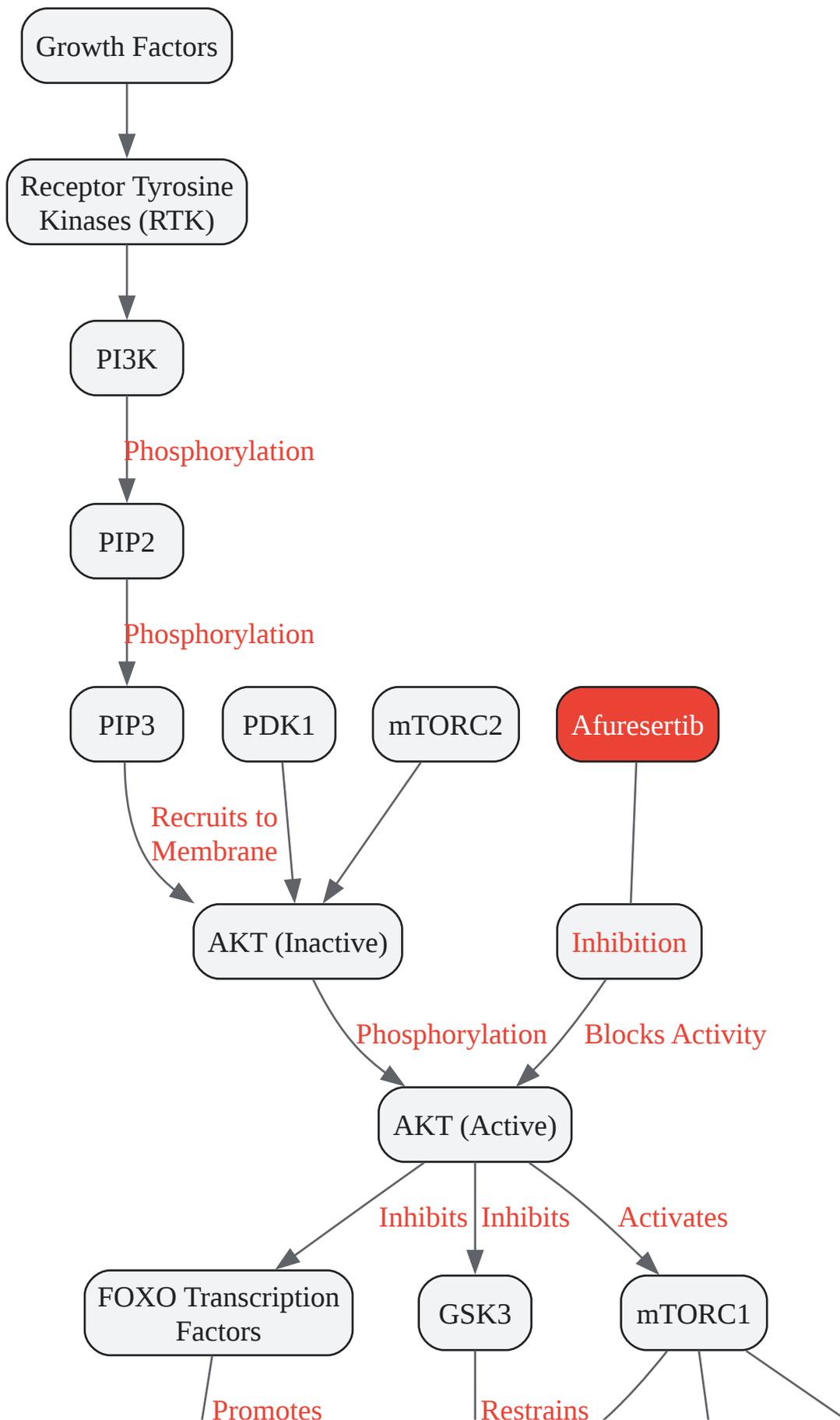
This describes the method used to assess the anti-tumor efficacy of **afuresertib** in mouse xenograft models.

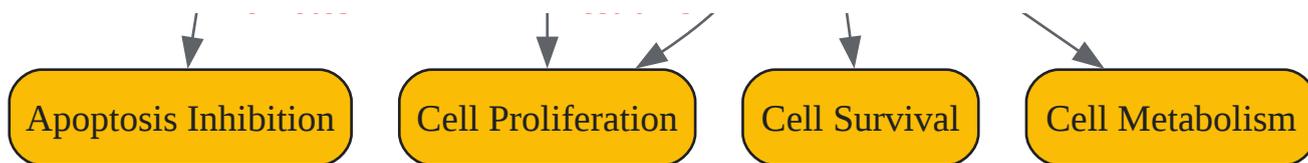
- **Formulation:** Dissolve **afuresertib** in 20% polyethylene glycol (PEG) 400 / 1% DMSO [2].
- **Administration:** Administer orally to female athymic nude or SCID mice bearing tumors (e.g., BT474 or SKOV3 xenografts) at doses of 25, 50, or 100 mg/kg [2].
- **Dosing Schedule:** The compound was typically administered daily for 21 days, and tumor growth inhibition (TGI) was calculated [2].

## Mechanism of Action & Signaling Pathway

**Afuresertib** is an orally bioavailable inhibitor that binds to the ATP-binding site of AKT (protein kinase B), a central node in the PI3K/AKT/mTOR signaling pathway [3]. This pathway is frequently dysregulated in cancer, promoting cell survival, growth, and proliferation.

The following diagram illustrates the signaling pathway and where **afuresertib** acts:





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## Troubleshooting Common Experimental Issues

- **Poor Solubility in DMSO:** If you have difficulty dissolving **afuresertib** to make a 100 mg/mL stock solution, ensure you are using high-quality, fresh DMSO and **employ sonication** as recommended [1]. Avoid prolonged or excessive heating that could degrade the compound.
- **Precipitation in Aqueous Buffers:** When diluting the DMSO stock into cell culture media, rapid precipitation can occur. It is critical to ensure the final DMSO concentration is kept low (typically  $\leq 0.1-0.5\%$ ). Adding the stock dropwise while vortexing the media can help.
- **Instability in Culture Medium:** For long-term cell treatment experiments, prepare fresh working dilutions from the stock solution for each use. The stability of **afuresertib** in aqueous solutions or cell culture media over time has not been explicitly detailed, so this precaution is advised.
- **Lack of Expected Biological Effect:** If the desired cellular response (e.g., decreased phosphorylation of AKT substrates like GSK-3 $\beta$  and FOXO, G1 phase arrest) is not observed, verify the activity of your stock solution in a positive control cell line known to be sensitive to AKT inhibition [2]. Also, confirm that your assay conditions (serum concentration, treatment duration) are appropriate.

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## References

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2. HCl | Akt inhibitor | CAS 1047645-82-8 | Buy Afuresertib ... Afuresertib [invivochem.com]
3. What is Afuresertib used for? [synapse.patsnap.com]

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